

Apocynin-d3: A Technical Guide for Researchers and Drug Development Professionals

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Introduction

Apocynin-d3, the deuterated form of apocynin, is a valuable tool in biomedical research and drug development. Apocynin itself is a well-characterized inhibitor of NADPH oxidase (NOX), an enzyme complex responsible for the production of reactive oxygen species (ROS).[1][2][3] By mitigating oxidative stress, apocynin and its deuterated analog are instrumental in studying the role of ROS in a multitude of pathological conditions, including cardiovascular diseases, neurodegenerative disorders, and inflammatory conditions. This technical guide provides a comprehensive overview of the commercial availability of Apocynin-d3, detailed experimental protocols for its use, and a visualization of its mechanism of action.

Commercial Suppliers and Availability

For researchers looking to procure **Apocynin-d3**, several reputable commercial suppliers offer this stable isotope-labeled compound. The following table summarizes the available information from prominent vendors. Please note that pricing is subject to change and it is recommended to inquire directly with the suppliers for the most current information.

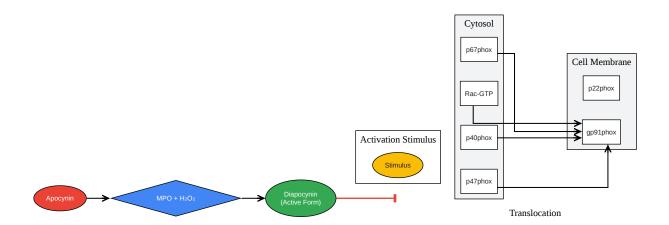


Supplier	Catalog Number	Purity	Available Quantities
MedChemExpress	HY-N0088S	≥98%	1 mg, 5 mg
Immunomart	HY-N0088S	Not specified	Inquire for details
Toronto Research Chemicals	Not explicitly found	Not specified	Inquire for details
Cayman Chemical	Not explicitly found	Not specified	Inquire for details
Santa Cruz Biotechnology	Not explicitly found	Not specified	Inquire for details

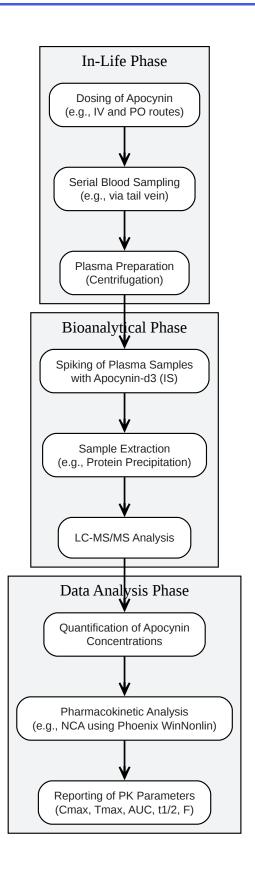
Mechanism of Action: Inhibition of NADPH Oxidase

Apocynin acts as an inhibitor of the NADPH oxidase enzyme complex. In phagocytic cells, it is converted to its active dimeric form, diapocynin, by myeloperoxidase (MPO) in the presence of hydrogen peroxide (H₂O₂).[1][4] This active form then prevents the assembly of the functional NADPH oxidase complex by blocking the translocation of the cytosolic subunits, p47phox and p67phox, to the membrane-bound components, gp91phox (also known as Nox2) and p22phox. [1][3] This inhibition of complex assembly effectively halts the production of superoxide radicals.









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